

Application of 4-Methoxycyclohexanol in the Fragrance Industry: Application Notes and Protocols

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Compound of Interest

Compound Name: **4-Methoxycyclohexanol**

Cat. No.: **B098163**

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Introduction

4-Methoxycyclohexanol is a synthetic fragrance ingredient valued in the fragrance industry for its subtle and versatile olfactory profile.^{[1][2]} This alicyclic alcohol, characterized by a cyclohexane ring substituted with a methoxy group, contributes a faint, sweet odor to fragrance compositions.^{[1][2]} Its stability and blending capabilities make it a useful component in a variety of fragrance applications, from fine fragrances to personal care products. This document provides detailed application notes and experimental protocols for the utilization of **4-Methoxycyclohexanol** in fragrance research and development.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **4-Methoxycyclohexanol** is essential for its effective application in fragrance formulations.

Property	Value	Source
Chemical Name	4-Methoxycyclohexanol	Internal
CAS Number	18068-06-9	[1]
Molecular Formula	C ₇ H ₁₄ O ₂	[1]
Molecular Weight	130.18 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor Profile	Faint, sweet	[1] [2]
Solubility	Soluble in most organic liquids	[3]

Olfactory Properties and Application

While specific quantitative data for the odor threshold and tenacity of **4-Methoxycyclohexanol** are not readily available in public literature, its general olfactory character is described as a faint, sweet note.[\[1\]](#)[\[2\]](#) For context, the parent compound, cyclohexanol, has a camphor-like odor with a reported odor threshold ranging from 0.05 to 0.15 ppm.[\[3\]](#) The methoxy group in the 4-position is expected to modulate this profile, reducing the camphoraceous notes and introducing a sweeter character.

Olfactory Profile Summary

Parameter	Description	Notes
Odor Type	Sweet, Faint	Based on available descriptions. [1] [2]
Odor Threshold	Data not available. Expected to be in the ppm to ppb range.	For comparison, cyclohexanol has an odor threshold of 0.05-0.15 ppm. [3]
Tenacity	Data not available. As a semi-volatile alcohol, it is expected to function as a middle note.	Tenacity is influenced by factors such as vapor pressure and molecular weight.
Recommended Use Level	0.5% to 5% in fragrance concentrate	General recommendation based on common use levels for similar materials.

Applications in Fragrance Compositions

4-Methoxycyclohexanol is a versatile ingredient that can be incorporated into a wide array of fragrance types:

- **Floral Accords:** Its subtle sweetness can enhance the natural character of floral notes like jasmine, rose, and lily of the valley, providing a soft, rounding effect.
- **Fruity Compositions:** In combination with fruity esters and aldehydes, it can add a touch of sweetness and body, balancing the sharpness of some fruit notes.
- **Woody and Musky Blends:** It can act as a bridge between the top and base notes, smoothing the transition and adding a clean, slightly sweet facet.
- **Functional Fragrances:** Due to its expected stability, it is suitable for use in personal care products such as lotions, soaps, and shampoos, as well as in household products.

Experimental Protocols

The following protocols provide detailed methodologies for the synthesis, stability testing, and sensory evaluation of **4-Methoxycyclohexanol** for fragrance applications.

Synthesis of 4-Methoxycyclohexanol

A common and efficient method for the synthesis of **4-Methoxycyclohexanol** is the catalytic hydrogenation of 4-methoxyphenol.[\[4\]](#)

Objective: To synthesize **4-Methoxycyclohexanol** from 4-methoxyphenol via catalytic hydrogenation.

Materials:

- 4-Methoxyphenol (p-hydroxyanisole)
- Methanol
- 5% Palladium on carbon (Pd/C) catalyst
- Hydrogen gas
- High-pressure autoclave reactor
- Filtration apparatus
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a high-pressure autoclave, dissolve 400 g of 4-methoxyphenol in 450 mL of methanol.[\[4\]](#)
- Carefully add 40 g of 5 wt% palladium on carbon catalyst to the solution.[\[4\]](#)
- Seal the autoclave and purge with nitrogen gas to remove air.
- Pressurize the reactor with hydrogen gas to 7 MPa.[\[4\]](#)
- Heat the reaction mixture to 140 °C while stirring continuously for 5 hours.[\[4\]](#)

- After the reaction is complete, cool the autoclave to room temperature and carefully vent the excess hydrogen gas.
- Filter the reaction mixture to remove the Pd/C catalyst.
- Concentrate the filtrate using a rotary evaporator to remove the methanol solvent.
- Purify the crude product by distillation under reduced pressure to obtain **4-Methoxycyclohexanol**.

Expected Yield: Approximately 98.5% with a purity of about 97%.[\[4\]](#)

Safety Precautions: This synthesis involves flammable solvents and high-pressure hydrogen gas. All procedures should be carried out in a well-ventilated fume hood by trained personnel. Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, must be worn.

Stability Testing Protocol

Stability testing is crucial to evaluate the performance of **4-Methoxycyclohexanol** in a finished fragrance product under various conditions over time.

Objective: To assess the physical and chemical stability of a fragrance formulation containing **4-Methoxycyclohexanol**.

Materials:

- Fragrance formulation containing a known concentration of **4-Methoxycyclohexanol**.
- Control fragrance formulation without **4-Methoxycyclohexanol**.
- Glass vials with airtight seals.
- Oven capable of maintaining a constant temperature (e.g., 40°C).
- Refrigerator/freezer for freeze-thaw cycles.
- UV light chamber.

- Gas Chromatograph-Mass Spectrometer (GC-MS).
- pH meter.
- Viscometer.

Procedure:

- Sample Preparation: Prepare multiple aliquots of the test and control fragrance formulations in sealed glass vials.
- Accelerated Stability (Heat):
 - Place a set of test and control samples in an oven at 40°C.
 - Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks) for changes in color, clarity, odor, pH, and viscosity.
 - Analyze the chemical composition using GC-MS to monitor for degradation of **4-Methoxycyclohexanol** and other fragrance components.
- Freeze-Thaw Stability:
 - Subject another set of samples to three cycles of freezing (-10°C for 24 hours) followed by thawing at room temperature (25°C for 24 hours).
 - After the final cycle, evaluate the samples for any physical changes such as phase separation or crystallization.
- Light Stability (Photostability):
 - Expose a set of samples in clear glass vials to a controlled UV light source.
 - Simultaneously, keep a set of control samples wrapped in aluminum foil to protect them from light.
 - Evaluate the samples at predetermined time points for any changes in color and odor.

- Real-Time Stability:
 - Store a set of samples under ambient conditions (e.g., 25°C/60% RH).
 - Evaluate these samples at longer intervals (e.g., 3, 6, 12, 24 months) to determine the shelf life of the product.

Data Analysis: Compare the results of the test samples to the control samples at each time point. Any significant changes in the physical or chemical properties may indicate an instability issue.

Sensory Evaluation Protocol

Sensory evaluation is essential to understand the olfactory contribution of **4-Methoxycyclohexanol** to a fragrance and its perception by consumers.

Objective: To determine the olfactory profile and impact of **4-Methoxycyclohexanol** in a fragrance blend through sensory panel analysis.

Materials:

- Test fragrance containing **4-Methoxycyclohexanol**.
- Control fragrance without **4-Methoxycyclohexanol**.
- Odor-free smelling strips (mouillettes).
- Sensory evaluation booths with controlled ventilation and lighting.
- A panel of trained sensory analysts or a consumer panel.
- Questionnaires for data collection.

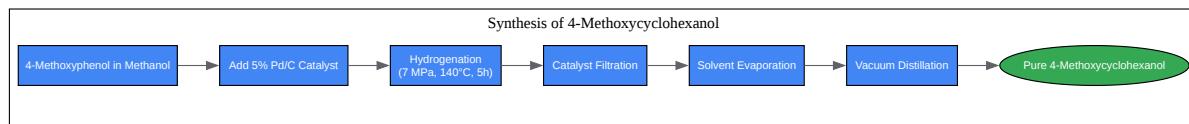
Procedure:

- Panel Selection and Training:
 - Recruit a panel of individuals with a good sense of smell and the ability to describe odors.

- For a trained panel, provide training on identifying and rating the intensity of different odor attributes.
- Sample Preparation and Presentation:
 - Dip smelling strips into the test and control fragrances to a depth of 1 cm.
 - Allow the solvent to evaporate for a few seconds.
 - Present the coded smelling strips to the panelists in a randomized and balanced order to avoid bias.
- Evaluation Method (Descriptive Analysis):
 - Ask panelists to evaluate and rate the intensity of various pre-defined olfactory attributes (e.g., sweet, floral, fruity, woody) for both the top, middle, and base notes.
 - Include an "other" category for any additional descriptors panelists may identify.
 - Use a labeled magnitude scale (e.g., 0 = not perceptible, 10 = very strong) for intensity ratings.
- Data Collection:
 - Panelists will record their assessments on the provided questionnaires.
- Data Analysis:
 - Analyze the collected data statistically (e.g., using ANOVA) to determine if there are significant differences in the perceived odor profiles of the test and control fragrances.
 - Generate a spider web or radar plot to visualize the differences in the sensory profiles.

Visualizations

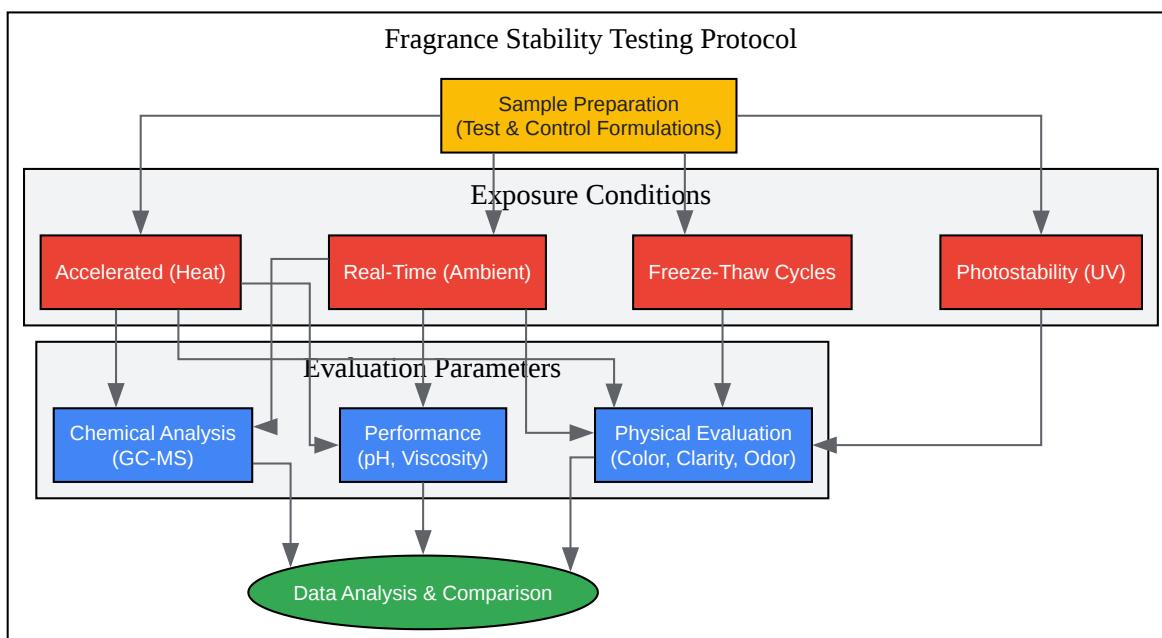
Synthesis Workflow



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Caption: Workflow for the synthesis of **4-Methoxycyclohexanol**.

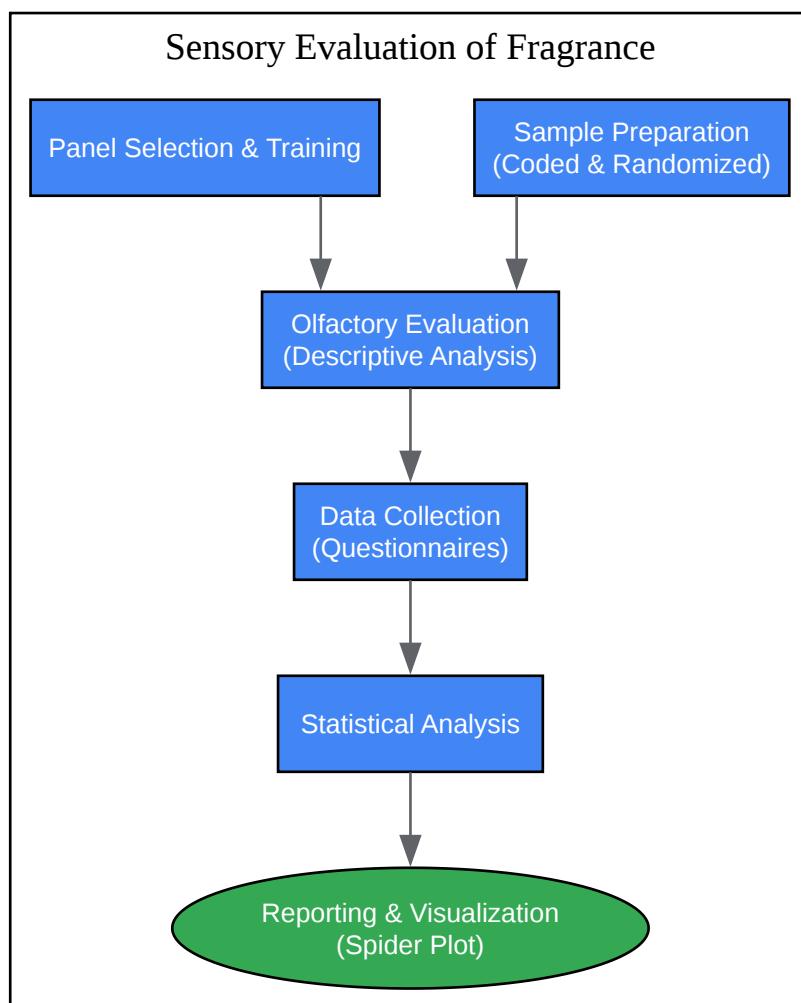
Fragrance Stability Testing Workflow



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Caption: Workflow for fragrance stability testing.

Sensory Evaluation Process



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Caption: Process flow for sensory evaluation.

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References

- 1. Page loading... [wap.guidechem.com]

- 2. Page loading... [guidechem.com]
- 3. Cyclohexanol | C6H11OH | CID 7966 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Methoxycyclohexanol | 18068-06-9 [chemicalbook.com]
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